

3-Amino-4-methoxybenzanilide: A Technical Safety and Hazard Guide

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Compound of Interest

Compound Name: 3-Amino-4-methoxybenzanilide

Cat. No.: B094723

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information for **3-Amino-4-methoxybenzanilide** (CAS No. 120-35-4). The information is compiled from various safety data sheets and toxicological databases to assist researchers, scientists, and drug development professionals in the safe handling, storage, and disposal of this chemical.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₂	[1]
Molecular Weight	242.27 g/mol	[1]
Appearance	Beige solid powder	[2]
Melting Point	154 °C	[2]
Water Solubility	33 mg/L at 20 °C	[2]
log Pow	2.08 at 23 °C	[2]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Amino-4-methoxybenzanilide** is not consistently classified as hazardous.

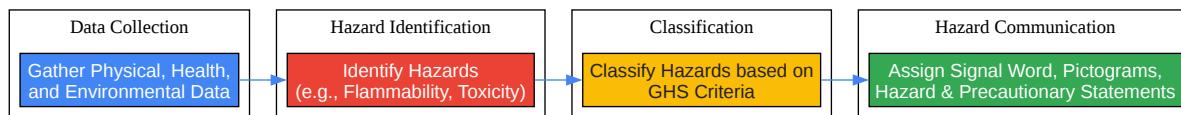
Aggregated GHS information from multiple notifications indicates that a significant percentage of suppliers do not classify this substance as hazardous.[1][3] However, some notifications include the following hazard statements:

- H315: Causes skin irritation[1][3]
- H319: Causes serious eye irritation[1][3]
- H335: May cause respiratory irritation[1][3]

It is important to note that the classification may vary between suppliers due to impurities, additives, or other factors.[1][3] Therefore, it is crucial to consult the specific safety data sheet provided by the supplier.

GHS Hazard Classification Workflow

The following diagram illustrates the general workflow for classifying a chemical according to the GHS.



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Caption: General workflow for GHS hazard classification.

Toxicological Information

The toxicological data for **3-Amino-4-methoxybenzanilide** is summarized in the table below. The available data suggests low acute toxicity via oral and dermal routes.

Endpoint	Species	Route	Value	Reference
LD50	Rat (female)	Oral	> 2000 mg/kg bw	[2][4]
LD50	Rat (female)	Dermal	> 2000 mg/kg bw	[2][4]
LC50	-	Inhalation	No data available	[2][5]

Ecotoxicological Information

The ecotoxicological data indicates a low potential for harm to aquatic organisms and microorganisms in wastewater treatment plants.

Endpoint	Species	Exposure Time	Value	Reference
LC50	Danio rerio (Zebrafish)	96 h	> 10,000 mg/L	[2][4]
EC50	Activated sludge	3 h	> 250 mg/L	[2][4]

Experimental Protocols

The toxicological and ecotoxicological data presented in this guide are typically generated following standardized guidelines, such as those developed by the Organisation for Economic Co-operation and Development (OECD). Below are brief overviews of the relevant test guidelines.

Acute Oral Toxicity - OECD 420 (Fixed Dose Procedure)

This method is designed to assess the acute oral toxicity of a substance.[6][7]

- Principle: A stepwise procedure is used where the substance is administered orally to animals at one of a series of fixed dose levels. The outcome of the test is the identification of a dose that causes evident toxicity but not mortality.
- Animal Model: Typically, female rats are used.[8]
- Procedure:

- Animals are fasted prior to dosing.[6]
- The test substance is administered by gavage.[6]
- A starting dose is selected based on available information.
- Animals are observed for signs of toxicity and mortality for at least 14 days.[6]
- Based on the outcome, the dose for the next animal is adjusted up or down.
- Endpoint: The test allows for the classification of the substance into one of the GHS categories for acute oral toxicity.

Acute Dermal Toxicity - OECD 402

This guideline provides a method for assessing the acute toxicity of a substance applied to the skin.[9][10][11]

- Principle: The test substance is applied to the shaved skin of animals in a single dose.
- Animal Model: Typically, rats are used.[8]
- Procedure:
 - The fur is removed from the dorsal area of the animal one day before the test.[8]
 - The substance is applied uniformly over an area of at least 10% of the body surface.
 - The treated area is covered with a porous gauze dressing for 24 hours.
 - Animals are observed for signs of toxicity and mortality for 14 days.
- Endpoint: The LD50 value is determined, which is the statistically estimated dose that is expected to be lethal to 50% of the animals.

Fish, Acute Toxicity Test - OECD 203

This test is designed to determine the acute lethal toxicity of substances to fish.[3][12][13][14]

- Principle: Fish are exposed to the test substance in a static, semi-static, or flow-through system for 96 hours.
- Test Organism: Commonly used species include Zebrafish (*Danio rerio*).[\[13\]](#)
- Procedure:
 - Groups of fish are exposed to a range of concentrations of the test substance.
 - Mortality and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The LC50 (median lethal concentration) is calculated, which is the concentration of the substance that is lethal to 50% of the test fish over the exposure period.[\[12\]](#)[\[13\]](#)

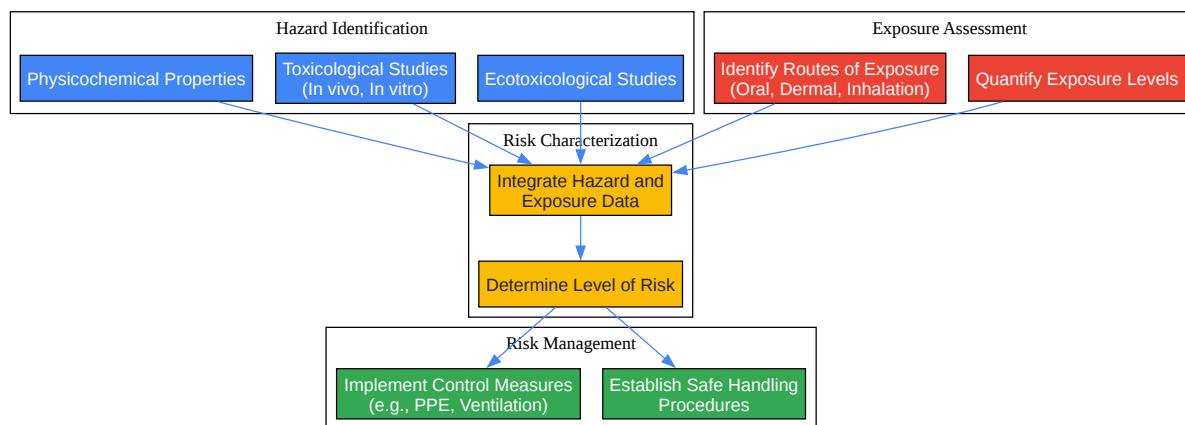
Activated Sludge, Respiration Inhibition Test - OECD 209

This method assesses the potential inhibitory effect of a substance on the microorganisms in activated sludge.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Principle: The respiration rate of activated sludge is measured after a short exposure to the test substance.
- Test System: Activated sludge from a wastewater treatment plant is used.[\[15\]](#)
- Procedure:
 - Activated sludge is mixed with a synthetic sewage feed and different concentrations of the test substance.
 - The mixture is aerated for a defined period (e.g., 3 hours).
 - The rate of oxygen consumption is measured and compared to a control without the test substance.
- Endpoint: The EC50 (median effective concentration) is determined, which is the concentration of the test substance that causes a 50% inhibition of the respiration rate.[\[18\]](#)

Chemical Safety Assessment Workflow

The following diagram outlines a general workflow for assessing the safety of a chemical substance.



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Caption: General workflow for chemical safety assessment.

Handling and Storage

- Handling: Handle in a well-ventilated place. Wear suitable protective clothing, including gloves and eye/face protection. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols.^[4]
- Storage: Store in a cool, dry, and well-ventilated area. Keep the container tightly closed.^[13] ^[15]

First-Aid Measures

- Inhalation: If inhaled, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[12]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[12]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[12]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[12]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[12]
- Hazardous Combustion Products: Carbon oxides, nitrogen oxides (NOx).[12]

Disposal Considerations

Dispose of this material and its container in accordance with local, regional, national, and international regulations.

This technical guide is intended to provide a summary of the available safety and hazard information for **3-Amino-4-methoxybenzanilide**. It is not a substitute for a thorough review of the supplier's Safety Data Sheet (SDS) and should be used in conjunction with professional judgment and knowledge of safe laboratory practices.

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